

Technical Guide: Operational Protocols for 2-Bromo-5-fluoroterephthalic Acid

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Compound of Interest

Compound Name: 2-Bromo-5-fluoroterephthalic acid

CAS No.: 1245807-64-0

Cat. No.: B089992

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Executive Summary

2-Bromo-5-fluoroterephthalic acid (CAS: 1245807-64-0) is a high-value, halogenated dicarboxylic acid derivative primarily utilized as a reticular linker in the synthesis of Metal-Organic Frameworks (MOFs) and as a scaffold in pharmaceutical intermediate chemistry.^{[1][2][3][4]} Its dual-halogen substitution (Bromine and Fluorine) at the 2- and 5-positions of the terephthalate core induces unique steric and electronic effects, critical for tuning pore aperture sizes in MOFs and modulating binding affinities in medicinal chemistry.

This guide provides a rigorous technical framework for the handling, storage, and lifecycle management of this compound. Unlike generic organic acids, the handling of **2-Bromo-5-fluoroterephthalic acid** requires strict adherence to protocols that prevent hydrolytic degradation and trace metal contamination, both of which can catastrophically fail downstream MOF crystallization or catalytic cycles.

Part 1: Physicochemical Profile & Critical Data^[5]

Understanding the physical properties is the first line of defense in establishing safety and integrity.

Property	Data Specification
Chemical Name	2-Bromo-5-fluoroterephthalic acid
CAS Registry Number	1245807-64-0
Molecular Formula	C ₈ H ₄ BrFO ₄
Molecular Weight	263.02 g/mol
Physical State	White to off-white crystalline powder
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in Water
Acidity (pKa)	~3.5 (estimate for benzoic acid derivatives); Acidic functionality
Melting Point	>250 °C (Decomposition likely prior to melting)

Part 2: Hazard Assessment & Safety Framework

GHS Classification & Causality

The compound is classified under GHS standards primarily as an irritant. However, the mechanism of hazard extends beyond simple irritation due to its halogenated nature.

- Skin/Eye Irritation (H315/H319): The free carboxylic acid groups () readily protonate tissue surfaces, leading to chemical burns upon prolonged contact. The fluorine substituent increases the acidity of the ring protons, potentially enhancing local irritation compared to non-fluorinated analogs.
- Respiratory Irritation (H335): As a fine powder, inhalation poses a significant risk. In the lungs, the acidic environment can facilitate the solubilization of the compound, leading to acute bronchial irritation.

Engineering Controls[8]

- Primary Barrier: All weighing and transfer operations must occur within a Class II, Type A2 Biosafety Cabinet or a chemical fume hood with a face velocity of >100 fpm.

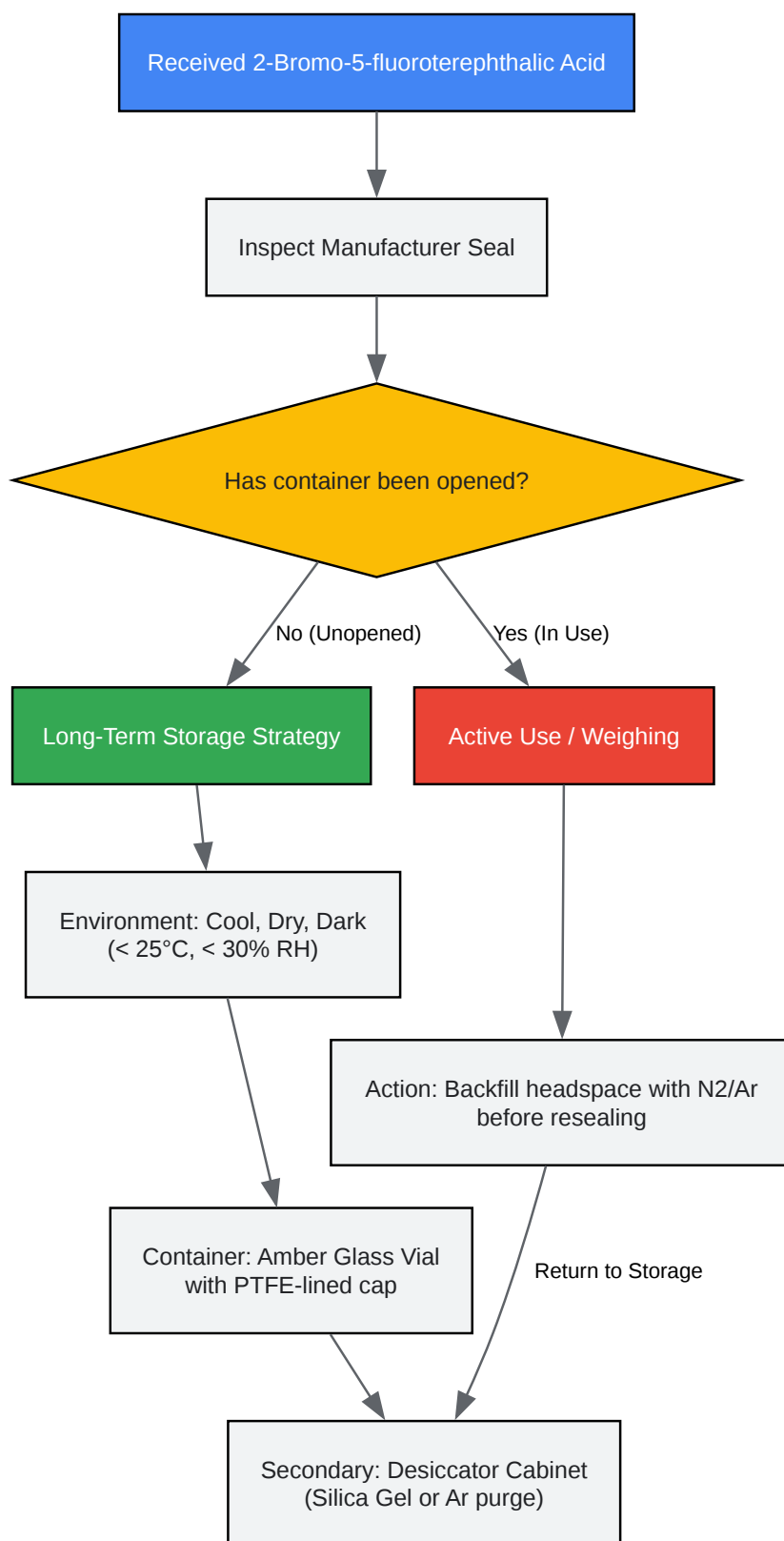
- **Static Control:** Halogenated aromatic powders are prone to static charge accumulation. Use an ionizing air blower or anti-static gun during weighing to prevent "flying powder" events which compromise containment.

Part 3: Storage Protocols: Preserving Stoichiometric Integrity

For applications in MOF synthesis, the purity of the linker determines the crystallinity of the final framework. Moisture adsorption is the primary failure mode, as it alters the effective molecular weight, leading to non-stoichiometric metal-to-linker ratios.

Storage Logic Diagram

The following decision tree outlines the storage logic to maximize shelf-life and chemical integrity.



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Figure 1: Decision logic for the storage of halogenated terephthalic acid derivatives to prevent hydrolysis and photodegradation.

Protocol Specifications

- **Container Compatibility:** Use Amber Glass vials. The bromine substituent can be photosensitive; UV exposure may lead to slow debromination or radical formation over months.
- **Headspace Management:** After every use, the container headspace should be purged with dry Nitrogen or Argon. This prevents atmospheric moisture from adsorbing onto the crystal lattice.
- **Temperature:** Ambient storage (15–25°C) is generally sufficient. Refrigeration is not recommended unless the container is perfectly sealed, as condensation upon warming can introduce more moisture than ambient storage.

Part 4: Handling & Operational Workflows

The "Zero-Contamination" Weighing Workflow

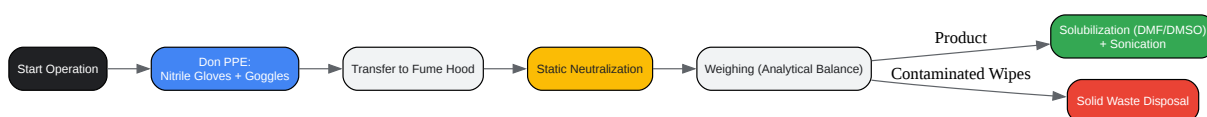
In drug discovery and MOF synthesis, cross-contamination is unacceptable. The following workflow ensures operator safety and sample purity.

Step-by-Step Methodology

- **PPE Donning:** Nitrile gloves (double-gloved recommended), lab coat, and safety goggles. A P95 respirator is advised if handling outside a fume hood (not recommended).
- **Equilibration:** Allow the container to reach room temperature before opening to prevent condensation.
- **Static Neutralization:** Aim an anti-static gun at the powder for 5 seconds before inserting a spatula. This prevents the powder from repelling off the spatula due to triboelectric charging.
- **Transfer:** Use a stainless steel or PTFE-coated spatula. Avoid iron-based tools if the downstream application is metal-sensitive (e.g., catalysis).
- **Dissolution:**

- Preferred Solvents: DMF (Dimethylformamide), DEF, or DMSO.
- Note: Dissolution may be slow at room temperature. Mild heating (40–50°C) and sonication are standard protocols to ensure complete homogeneity before adding metal salts.

Operational Logic Diagram



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Figure 2: Operational workflow for safe handling and solubilization.

Part 5: Emergency Response & Waste Disposal

Spill Management

- Dry Spill: Do not sweep vigorously, as this creates dust. Cover the spill with a damp paper towel to suppress dust, then scoop into a waste container.
- Wet Spill (Solution): Absorb with an inert material (vermiculite or sand). Neutralize with a dilute sodium bicarbonate solution if the spill is significant, then dispose.

Disposal Compliance

- Classification: Halogenated organic waste.
- Protocol: Do not dispose of down the drain. Collect in a dedicated "Halogenated Organic Solvents/Solids" waste stream. Incineration is the standard disposal method, but it must be done at a facility equipped with scrubbers to handle HF and HBr byproducts.

References

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